

EVT801 Technical Support Center: Troubleshooting Solubility Issues

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Compound of Interest

Compound Name: EVT801
CAS No.: 1412453-70-3
Cat. No.: B13904842

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This technical support center provides researchers, scientists, and drug development professionals with guidance on addressing solubility challenges encountered when working with **EVT801** in experimental setups. The following information is compiled from publicly available datasheets and research publications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of **EVT801**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **EVT801**. It is crucial to use anhydrous, high-purity DMSO, as moisture can reduce the solubility of the compound.

Q2: I observed precipitation when I diluted my **EVT801** DMSO stock solution into my aqueous cell culture medium. What could be the cause and how can I prevent this?

A2: This is a common issue when working with hydrophobic compounds like **EVT801**. Precipitation upon dilution into aqueous buffers is often due to the compound's low solubility in water. Here are several strategies to mitigate this:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is kept low (typically $\leq 0.5\%$) to minimize solvent-induced toxicity and precipitation. However, a slightly higher but still non-toxic concentration of DMSO in the final working solution can sometimes help maintain solubility. It is essential to determine the tolerance of your specific cell line to DMSO.
- **Stepwise Dilution:** Instead of adding the concentrated DMSO stock directly into the full volume of aqueous medium, perform a serial dilution. First, dilute the stock solution in a smaller volume of pre-warmed (37°C) medium, gently mixing, and then add this intermediate dilution to the final volume.
- **Pre-warming the Medium:** Always warm your cell culture medium or buffer to 37°C before adding the **EVT801** solution. This can help increase the solubility of the compound.
- **Mixing Technique:** Add the **EVT801** stock solution dropwise to the pre-warmed medium while gently vortexing or swirling to ensure rapid and uniform dispersion.
- **Serum Content:** The presence of serum in the cell culture medium can sometimes aid in the solubilization of hydrophobic compounds through binding to proteins like albumin. If you are using serum-free media, you may be more likely to encounter precipitation.

Q3: Can I prepare a stock solution of **EVT801** in an aqueous buffer like PBS?

A3: It is not recommended to prepare high-concentration stock solutions of **EVT801** in aqueous buffers like PBS, as the compound is poorly soluble in water. Stock solutions should be prepared in an organic solvent like DMSO.

Q4: How should I store my **EVT801** stock solution?

A4: Store your DMSO stock solution of **EVT801** at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation and precipitation.

Quantitative Solubility Data

The solubility of **EVT801** can vary between different batches. The following data is provided as a general guide.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	36 - 73	97.98 - 198.69	Use fresh, anhydrous DMSO. Moisture can reduce solubility.[1]
Water	Insoluble	Insoluble	[1]
Ethanol	Insoluble	Insoluble	[1]

Experimental Protocols

Preparation of EVT801 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **EVT801** in DMSO.

Materials:

- **EVT801** powder (Molecular Weight: 367.41 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes

Procedure:

- Calculate the mass of **EVT801** required to prepare the desired volume of a 10 mM stock solution. For example, for 1 mL of a 10 mM solution, you would need 3.67 mg of **EVT801**.
- Weigh the calculated amount of **EVT801** powder and place it in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous DMSO to the tube.
- Vortex the solution until the **EVT801** is completely dissolved. Gentle warming to 37°C may assist in dissolution.

- Aliquot the stock solution into smaller volumes in sterile, light-protected tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

In Vivo Formulation of EVT801 for Oral Gavage

The following are two example formulations for preparing **EVT801** for oral administration in animal models.[1] The choice of formulation may depend on the specific experimental requirements and the desired dosing volume. It is recommended to perform a small-scale formulation test to ensure solubility and stability before preparing a large batch.

Formulation 1: PEG300, Tween-80, and Water

This formulation is suitable for achieving a clear solution.

Materials:

- **EVT801** stock solution in DMSO (e.g., 12 mg/mL)
- PEG300
- Tween-80
- Sterile deionized water (ddH₂O)

Procedure (for 1 mL of working solution):

- To 400 µL of PEG300, add 50 µL of a 12 mg/mL **EVT801** stock solution in DMSO.
- Mix thoroughly until the solution is clear.
- Add 50 µL of Tween-80 to the mixture and mix until clear.
- Add 500 µL of sterile ddH₂O to bring the final volume to 1 mL.
- Mix thoroughly. This solution should be used immediately.

Formulation 2: Corn Oil

This formulation is an alternative for suspending **EVT801**.

Materials:

- **EVT801** stock solution in DMSO (e.g., 3 mg/mL)
- Corn oil

Procedure (for 1 mL of working solution):

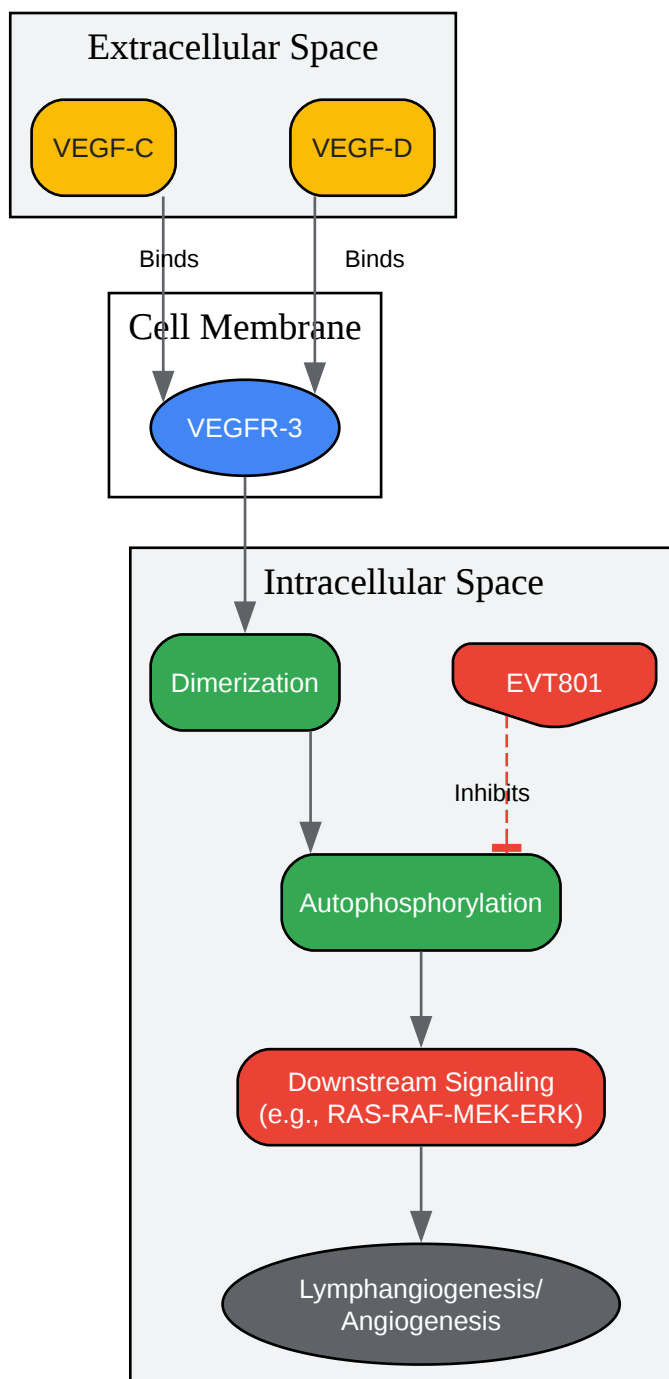
- To 950 μ L of corn oil, add 50 μ L of a 3 mg/mL **EVT801** stock solution in DMSO.
- Mix thoroughly to ensure a uniform suspension.
- This mixed solution should be used immediately.

Visualizations

EVT801 Mechanism of Action: Inhibition of VEGFR-3 Signaling

EVT801 is a selective inhibitor of Vascular Endothelial Growth Factor Receptor 3 (VEGFR-3). Upon binding of its ligands, VEGF-C or VEGF-D, VEGFR-3 dimerizes and autophosphorylates, initiating downstream signaling cascades that promote lymphangiogenesis and angiogenesis.

EVT801 blocks this process by inhibiting the kinase activity of VEGFR-3.[\[2\]](#)[\[3\]](#)

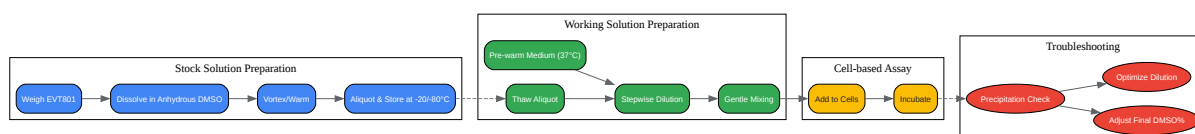


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Caption: **EVT801** inhibits the VEGFR-3 signaling pathway.

Experimental Workflow: Preparing EVT801 for In Vitro Assays

This workflow outlines the key steps and considerations for preparing **EVT801** for use in cell-based assays to avoid precipitation.



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Caption: Workflow for preparing **EVT801** for in vitro use.

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References

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- 2. [EVT801, a Novel, Selective VEGFR-3 Inhibitor to Fight Solid Tumors - Evotec \[evotec.com\]](#)
- 3. [Targeting Tumor Angiogenesis with the Selective VEGFR-3 Inhibitor EVT801 in Combination with Cancer Immunotherapy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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